

# 3-(Diethylamino)-4-methylphenol safety and handling

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An In-depth Technical Guide on the Safety and Handling of 3-(Diethylamino)-4-methylphenol

This document provides a comprehensive overview of the safety and handling protocols for **3-(Diethylamino)-4-methylphenol**, intended for researchers, scientists, and drug development professionals. It covers hazard identification, protective measures, emergency procedures, and chemical properties to ensure safe laboratory practices.

## **Chemical Identification and Physical Properties**

**3-(Diethylamino)-4-methylphenol** is an aromatic compound used in chemical synthesis. Understanding its physical and chemical properties is fundamental to its safe handling.



Property	Value	Reference
CAS Number	6265-08-3	
Molecular Formula	C11H17NO	
Molecular Weight	179.26 g/mol	
Appearance	Liquid or Semi-Solid or Solid or Lump	
Storage Temperature	Room temperature, in a dark place under an inert atmosphere	
Purity	≥98%	
InChI Key	DBDSFGCFMKANAS- UHFFFAOYSA-N	

### **Hazard Identification and Classification**

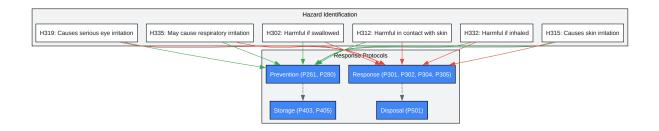
This chemical is classified as hazardous. The following table summarizes its GHS classification, which dictates the necessary precautionary measures.



GHS Classification	Code	Description	Pictogram	Signal Word
Acute Toxicity, Oral	H302	Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Acute Toxicity, Dermal	H312	Harmful in contact with skin	GHS07 (Exclamation Mark)	Warning
Skin Irritation	H315	Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Eye Irritation	H319	Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Acute Toxicity, Inhalation	H332	Harmful if inhaled	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

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The logical workflow for identifying and responding to these hazards is crucial for laboratory safety.





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Figure 1: Hazard Identification and Response Workflow.

#### **Toxicological Information**

The primary health hazards are related to acute toxicity upon ingestion, skin contact, or inhalation, as well as irritation to the skin, eyes, and respiratory system. No quantitative toxicological data, such as LD50 or LC50 values, were available in the consulted resources. As with related phenolic and amine compounds, it should be treated as toxic.[1]

## **Experimental and Handling Protocols Safe Handling**

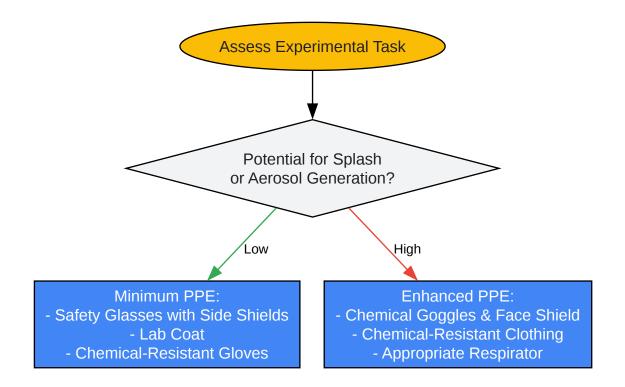
Proper handling procedures are essential to minimize exposure.

- Engineering Controls: Handle the substance in a well-ventilated area, preferably within a chemical fume hood.[2] Eyewash stations and safety showers must be readily accessible.[3]
- Handling Practices: Avoid contact with skin, eyes, and clothing.[2] Prevent the formation of dust or aerosols. Do not eat, drink, or smoke in the handling area.[3] Wash hands thoroughly after handling.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5] Keep the substance in a dark place and under an inert atmosphere to maintain stability.

#### **Personal Protective Equipment (PPE)**

The selection of appropriate PPE is critical for preventing exposure. The required level of protection depends on the specific laboratory procedure and exposure potential.





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Figure 2: Personal Protective Equipment (PPE) Selection Logic.

- Eye and Face Protection: Wear safety glasses with side shields or chemical goggles.[6][7] A face shield should be used in situations with a high potential for splashing.[7][8]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile) and a lab coat.[4]
   Contaminated clothing should be removed and washed before reuse.[3]
- Respiratory Protection: If ventilation is insufficient or if working with heated material or creating aerosols, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[7][9][10]

## **Emergency Procedures**First Aid Measures

Immediate action is required in case of exposure.

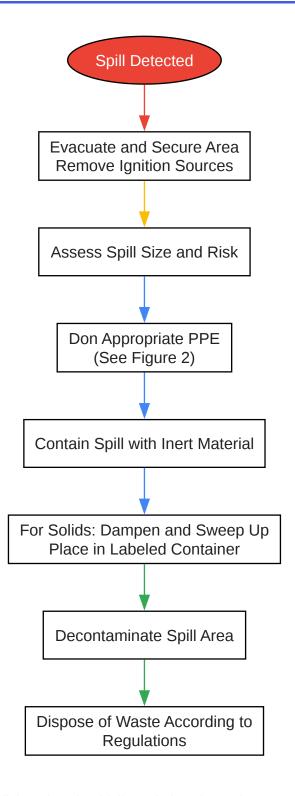


Exposure Route	First Aid Protocol	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[2][3]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice.	[3][11]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.	[3][11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[2][3][4]

#### **Accidental Release Measures**

A systematic approach is necessary to safely manage spills.





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Figure 3: Accidental Spill Response Workflow.

 Personal Precautions: Ensure adequate ventilation and wear the appropriate personal protective equipment.[3]



- Environmental Precautions: Prevent the chemical from entering drains, surface water, or the sanitary sewer system.[2][3]
- Containment and Cleanup: For solid spills, dampen the material with a suitable solvent like ethanol to avoid dust formation, then sweep or shovel it into a suitable, closed container for disposal.[1][12]

#### **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO<sub>2</sub>).[3][4]
- Specific Hazards: Combustion may produce irritating and toxic gases, including carbon oxides and nitrogen oxides.[2]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA)
   and full protective gear.[3]

#### **Stability and Reactivity**

Understanding the chemical's stability and reactivity is key to preventing hazardous reactions.



Parameter	Description	Reference
Reactivity	As a phenol and an amine, it can act as a weak acid and a base. Amines are incompatible with isocyanates, peroxides, and acid halides. Phenols are incompatible with strong reducing agents and bases.	[1][12]
Chemical Stability	Stable under recommended storage conditions (cool, dry, dark, inert atmosphere).[2]	
Conditions to Avoid	Excess heat, dust formation, and exposure to incompatible materials.[2] The compound may be sensitive to prolonged air exposure.[1]	
Incompatible Materials	Strong oxidizing agents, strong bases, acid chlorides, acid anhydrides, and strong reducing agents.	[1][2][9][12]
Hazardous Decomposition	Thermal decomposition can release irritating and toxic gases and vapors.	[2]

## **Disposal Considerations**

Chemical waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations. Dispose of the contents and container at an approved waste disposal plant.[3] Do not dispose of it via the sanitary sewer.[3]

This guide summarizes the critical safety and handling information for **3-(Diethylamino)-4-methylphenol** based on available data. Adherence to these protocols is essential for minimizing risk in a research and development setting.



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